

Application Notes and Protocols: F1063-0967 In Vitro Assay Development

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Compound of Interest

Compound Name: F1063-0967

Cat. No.: B15573218

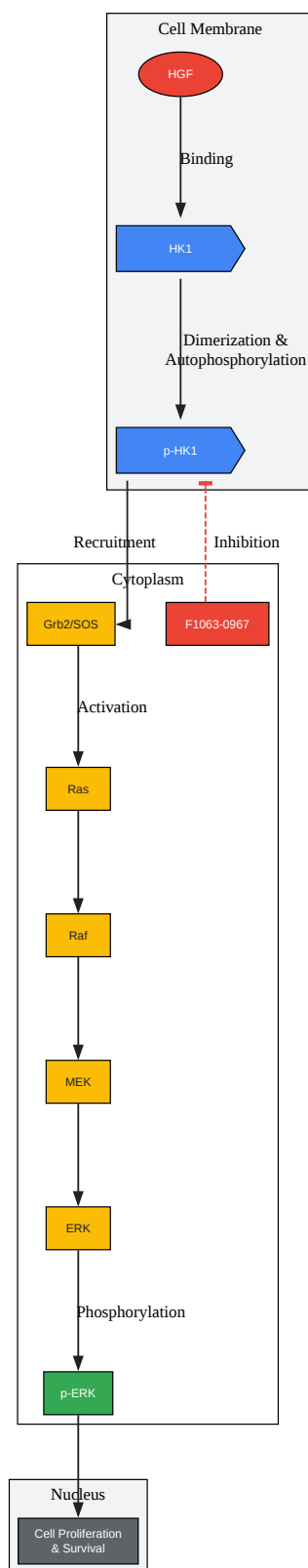
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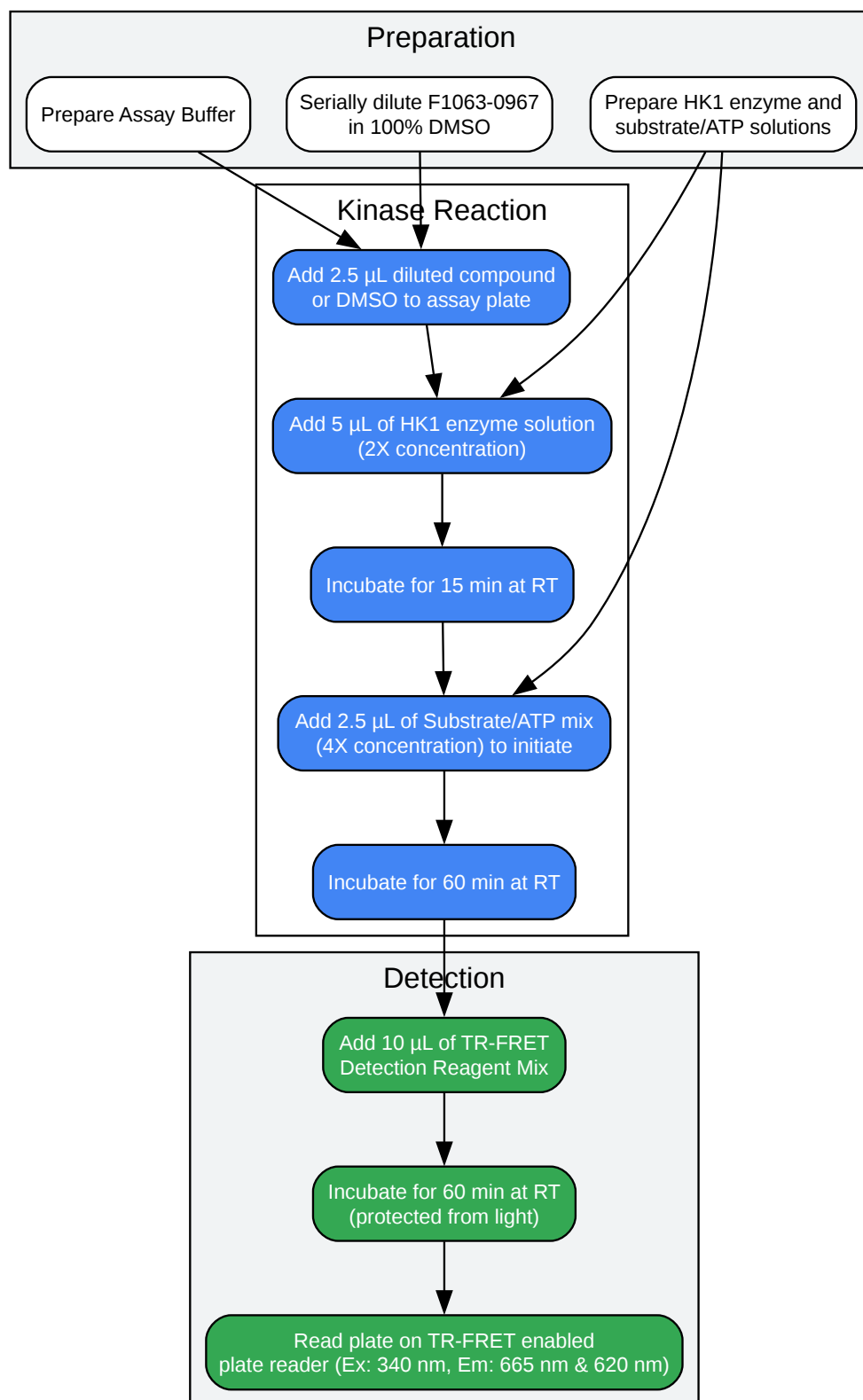
Introduction

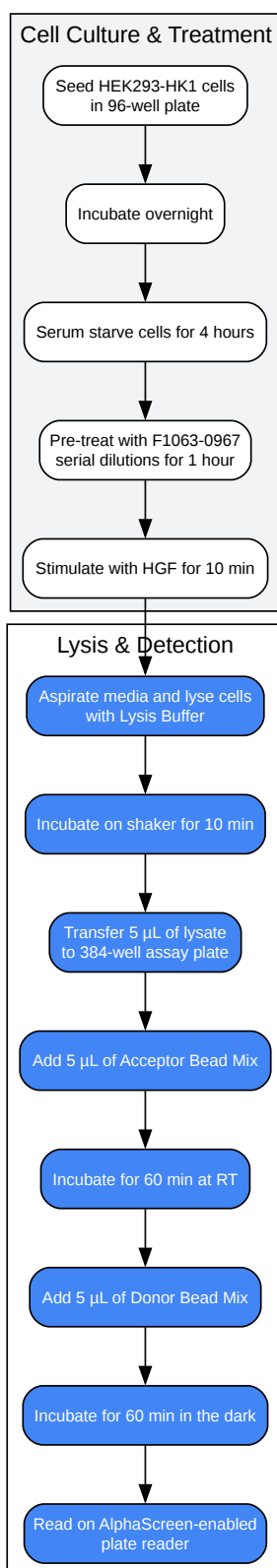
F1063-0967 is a novel small molecule inhibitor targeting the Hypothetical Kinase 1 (HK1), a receptor tyrosine kinase implicated in oncogenic signaling. Upon activation by its ligand, Hypothetical Growth Factor (HGF), HK1 initiates the MAPK/ERK signaling cascade, a critical pathway for cell proliferation and survival. These application notes provide detailed protocols for two key in vitro assays designed to characterize the potency and mechanism of action of **F1063-0967**: a biochemical TR-FRET assay to determine its direct inhibitory effect on purified HK1, and a cell-based AlphaLISA assay to measure its efficacy in blocking downstream signaling in a cellular context.

Signaling Pathway and Assay Principle

The binding of HGF to the HK1 receptor induces its dimerization and autophosphorylation. This activates the downstream Ras-Raf-MEK-ERK pathway. **F1063-0967** is an ATP-competitive inhibitor designed to block the kinase activity of HK1, thereby preventing this signaling cascade.







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